

Ethyl 3-bromo-4-(trifluoromethyl)benzoate safety and handling

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Compound of Interest

Compound Name:	<i>Ethyl 3-bromo-4-(trifluoromethyl)benzoate</i>
Cat. No.:	B1420778

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An In-Depth Technical Guide to the Safe Handling of **Ethyl 3-bromo-4-(trifluoromethyl)benzoate**

Introduction: Understanding the Compound and its Risks

Ethyl 3-bromo-4-(trifluoromethyl)benzoate (CAS No. 1214386-97-6) is a halogenated and fluorinated aromatic ester. Its molecular structure makes it a valuable and versatile building block in medicinal chemistry and materials science, often utilized in the synthesis of more complex molecules. Compounds of this class are sought after for their unique electronic and lipophilic properties, which can be crucial in designing active pharmaceutical ingredients (APIs) and specialized polymers.

However, the same chemical features that make this compound useful also necessitate a rigorous and informed approach to its handling. The presence of a bromine atom and a trifluoromethyl group on the benzene ring can influence its reactivity and toxicological profile. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive framework for the safe handling, storage, and disposal of **Ethyl 3-bromo-4-(trifluoromethyl)benzoate**, grounded in established safety principles and data from closely related structural analogs.

Table 1: Compound Identification and Physicochemical Properties

Property	Value	Reference
CAS Number	1214386-97-6	
Molecular Formula	<chem>C10H8BrF3O2</chem>	
Molecular Weight	297.07 g/mol	
Predicted Boiling Point	278.8 ± 40.0 °C	
Predicted Density	1.535 ± 0.06 g/cm³	
Storage Temperature	Room Temperature, Sealed in Dry Conditions	

Hazard Identification and Risk Assessment

While specific toxicological data for **Ethyl 3-bromo-4-(trifluoromethyl)benzoate** is not extensively published, a robust risk assessment can be constructed by examining the known hazards of its structural isomers and related compounds. The consistent toxicological profile across these analogs suggests that this compound should be handled as, at minimum, an irritant to the skin, eyes, and respiratory system.

GHS Classification and Precautionary Statements

The following Global Harmonized System (GHS) classifications are derived from safety data sheets of closely related isomers like Ethyl 3-bromo-5-(trifluoromethyl)benzoate and Ethyl 4-bromo-2-(trifluoromethyl)benzoate. It is imperative to handle the target compound with the assumption that it presents similar hazards.

Table 2: Anticipated GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference
Hazard	H315	Causes skin irritation.	
H319		Causes serious eye irritation.	
H335		May cause respiratory irritation.	
Prevention	P261	Avoid breathing dust/fumes/gas/mist/vapors/spray.	
P264		Wash skin thoroughly after handling.	
P271		Use only outdoors or in a well-ventilated area.	
P280		Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	

easy to do. Continue rinsing.

Call a POISON

P312 CENTER or doctor if you feel unwell.

Storage P403+P233
Store in a well-ventilated place. Keep container tightly closed.

P405 Store locked up.

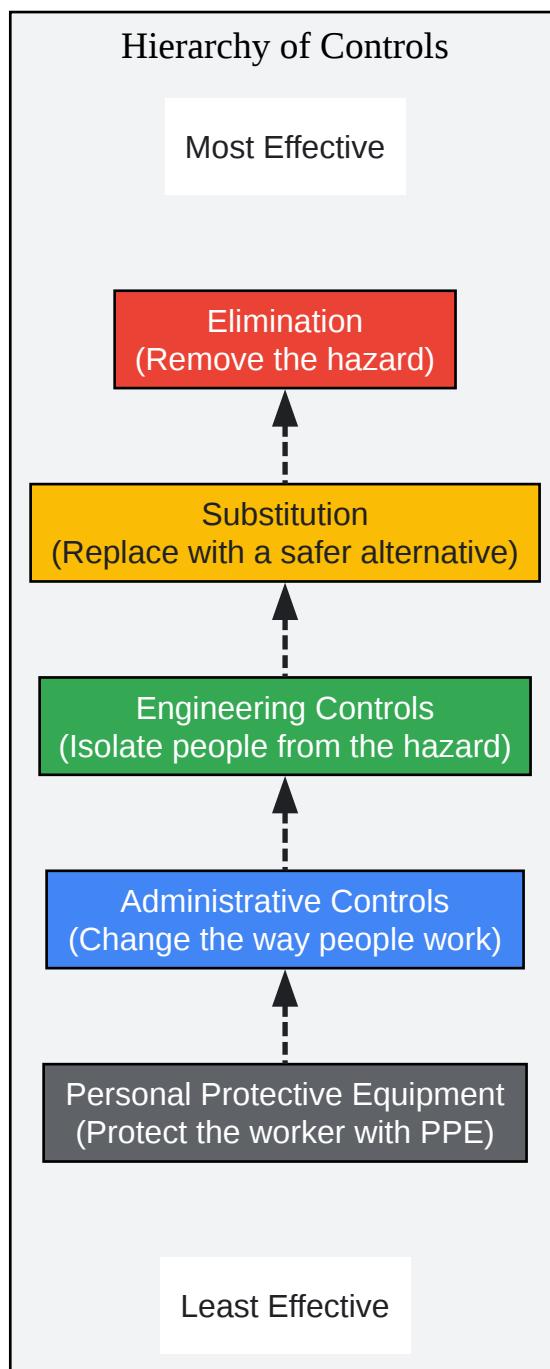
Disposal P501
Dispose of contents/container to an approved waste disposal plant.

Toxicological Profile Explained

- Skin and Eye Irritation: Aromatic esters, particularly those with electron-withdrawing groups like bromine and trifluoromethyl, can act as irritants upon direct contact with skin and mucous membranes. Prolonged contact may lead to dermatitis. The risk of serious eye irritation is significant, as the compound can cause pain, redness, and potential damage to the cornea if not promptly removed.
- Respiratory Irritation: If the compound is handled as a fine powder or if its vapors are inhaled, it can irritate the respiratory tract, leading to symptoms such as coughing and shortness of breath. The causality lies in the compound's ability to interact with moisture in the mucous membranes of the lungs, potentially causing localized inflammation.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

A foundational principle of laboratory safety is the "Hierarchy of Controls," which prioritizes the most effective measures for risk reduction. This approach is critical when handling potentially hazardous compounds like **Ethyl 3-bromo-4-(trifluoromethyl)benzoate**.



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Caption: The Hierarchy of Controls, prioritizing the most effective safety measures.

The Primacy of Engineering Controls

Before any personal protective equipment is considered, engineering controls must be in place.

- Chemical Fume Hood: All handling of **Ethyl 3-bromo-4-(trifluoromethyl)benzoate** must occur within a certified chemical fume hood. This is non-negotiable. The fume hood isolates the researcher from inhaling dust or vapors and contains any potential spills. The sash should always be kept at the lowest possible height to maximize face velocity and protection.
- Ventilation: The laboratory must have adequate general ventilation to ensure that any fugitive emissions are diluted and removed.
- Safety Equipment: An emergency eyewash station and safety shower must be located in immediate proximity to the handling area.

Personal Protective Equipment (PPE) Protocol

PPE is the final line of defense and must be used in conjunction with engineering controls.

- Hand Protection: Double-gloving is mandatory. An inner nitrile glove provides a base layer of protection, while a thicker, chemical-resistant outer glove (e.g., neoprene or butyl rubber) protects against direct contamination and physical hazards. Gloves must be inspected before use and changed immediately if contamination is suspected.
- Eye and Face Protection: Chemical safety goggles are required at all times. When there is a risk of splashing, such as during solution transfer or spill cleanup, a full-face shield must be worn over the goggles.
- Body Protection: A flame-retardant lab coat is the minimum requirement. For procedures involving larger quantities or a higher risk of spillage, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: When used within a certified fume hood, additional respiratory protection is typically not required. However, in the event of a significant spill outside of a fume hood or a failure of engineering controls, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used by emergency response personnel.

Standard Operating Procedure (SOP) for Handling

Adherence to a strict, pre-defined SOP minimizes the risk of exposure and ensures procedural consistency.

Storage and Transport

- Receiving: Upon receipt, inspect the container for damage or leaks.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area. It should be stored away from incompatible materials such as strong oxidizing agents and strong acids. The storage location should be a locked cabinet or area accessible only to authorized personnel.
- Internal Transport: When moving the compound within the laboratory, place the primary container inside a secondary, shatter-proof container to prevent spills in case of an accident.

Experimental Protocol: Weighing and Preparing a Solution

This protocol provides a self-validating workflow for a common laboratory task, illustrating the integration of safety measures.

- Preparation and Pre-Checks (Self-Validation):
 - Verify that the chemical fume hood has a current certification and is functioning correctly (check airflow monitor).
 - Assemble all necessary materials (spatula, weigh boat, beaker, solvent, magnetic stir bar, wash bottle) inside the fume hood to minimize traffic in and out.
 - Don all required PPE as described in Section 3.2 (double gloves, goggles, lab coat).
 - Place a waste bag or beaker inside the fume hood for immediate disposal of contaminated items (e.g., weigh boats).
- Procedure: Weighing and Dissolution:
 - Carefully open the container inside the fume hood, avoiding any puff of powder.

- Use a clean spatula to transfer the desired amount of **Ethyl 3-bromo-4-(trifluoromethyl)benzoate** to a weigh boat on a tared balance. Perform this action slowly to prevent generating airborne dust.
- Once the desired mass is obtained, carefully transfer the solid into the designated beaker.
- Place the contaminated weigh boat and any cleaning wipes directly into the designated waste container within the hood.
- Slowly add the desired solvent to the beaker, keeping the container opening away from your breathing zone.
- Add the stir bar and place the beaker on a stir plate within the hood to facilitate dissolution.

- Post-Procedure and Decontamination:
 - Securely close the primary container of the chemical.
 - Wipe down the spatula and any surfaces within the fume hood that may have been contaminated using a suitable solvent and dispose of the wipes in the hazardous waste container.
 - Once the experiment is complete, remove PPE by first taking off outer gloves, followed by the lab coat, goggles, and finally the inner gloves.
 - Wash hands thoroughly with soap and water.

Emergency Response Procedures

Immediate and correct action during an emergency is critical to mitigating harm.

First Aid Measures

Table 3: Emergency First Aid Protocol

Exposure Route	Immediate Action
Inhalation	Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation of the eye and lid surfaces. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the victim is conscious and alert, give them one or two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately.

Spill Management Workflow

The response to a spill depends on its size and location.

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